

R-744 (Carbon Dioxide): A Technical Guide to Its Chemical Properties

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Compound of Interest

Compound Name:	G-744
CAS No.:	1346669-54-2
Cat. No.:	B607584

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For Researchers, Scientists, and Drug Development Professionals

R-744, the refrigerant designation for carbon dioxide (CO₂), is an inorganic, colorless, and odorless gas at standard temperature and pressure.[1][2] Composed of a single carbon atom covalently double-bonded to two oxygen atoms, it is a compound of significant interest due to its unique thermodynamic properties, environmental profile, and applications ranging from industrial refrigeration to supercritical fluid technology.[1][3] This guide provides an in-depth overview of the core chemical properties of R-744, tailored for a technical audience.

Core Chemical and Physical Properties

R-744 is a non-flammable, non-toxic gas with excellent thermodynamic properties.[3][4] It is valued for its zero Ozone Depletion Potential (ODP) and a Global Warming Potential (GWP) of 1, making it an environmentally friendly alternative to many synthetic refrigerants.[3][5] However, its high operating pressures and the risk of asphyxiation in high concentrations necessitate careful handling and system design.[2][6]

The compound's phase behavior is a defining characteristic. Below a pressure of 0.518 MPa (5.11 atm), CO₂ does not exist as a liquid; it transitions directly from a solid (dry ice) to a gas in a process called sublimation.[1] This occurs at -78.46°C (-109.2°F) at atmospheric pressure.[1] [7] The point at which all three phases—solid, liquid, and gas—can coexist is known as the triple point.[8] Above the critical point, CO₂ enters a supercritical state, where it exhibits properties of both a liquid and a gas, making it a powerful solvent in various industrial and pharmaceutical applications.[9]

Quantitative Data Summary

The key physical and chemical properties of R-744 are summarized in the table below.



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(STP: Standard Temperature and Pressure)

Chemical Stability and Reactivity

R-744 is generally a stable and inert compound under normal conditions.[2][10] It does not support combustion and can be used as a fire suppressant by displacing oxygen.[10]

Key Reactivity Information:

- **Water Solubility:** Carbon dioxide dissolves in water to form carbonic acid (H₂CO₃), a weak acid.[1][11] This reaction is reversible. The formation of carbonic acid can lead to corrosion in refrigerant circuits if moisture content is too high (moisture should be kept below 5 ppm for refrigeration systems).[3][4]

- **Reactivity with Metals:** In the presence of moisture, the resulting carbonic acid can be corrosive to some metals. Systems designed for R-744 must use compatible materials to handle its high operating pressures and potential for acid formation.[3][12]
- **Electrophilicity:** CO₂ is a potent electrophile and can react with nucleophiles. For instance, it reversibly reacts with amines to form carbamates, a reaction utilized in industrial CO₂ scrubbing processes.[1]
- **Chemical Reduction:** The reduction of CO₂ to other chemicals, such as carbon monoxide (CO), is typically a difficult reaction. However, it serves as a ligand in metal carbon dioxide complexes, which can facilitate its conversion to other chemicals.[1] In nature, photosynthesis reduces CO₂ into sugars.[1]

Experimental Protocols

The determination of R-744's chemical and physical properties relies on established experimental methodologies.

Determination of Molecular Weight

The molecular weight of a gas like CO₂ can be determined using the ideal gas law ($PV=nRT$). [13]

- **Methodology:** A sample of CO₂ gas is collected in a flask of a known volume. The pressure of the gas is measured with a barometer, and its temperature is recorded. The mass of the CO₂ sample is determined by weighing the flask before and after filling it with the gas, accounting for the mass of the air displaced.[13] Using the measured pressure, volume, temperature, and mass, the number of moles (n) can be calculated, and subsequently, the molar mass (mass/n) can be determined.[13]

Analysis of Purity and Contaminants

Purity is critical for R-744, especially in refrigeration systems where contaminants like moisture or non-condensable gases can cause corrosion, ice formation, or increased pressure.[3]

- **Methodology:** Gas chromatography (GC) is a standard method for analyzing the purity of R-744. A sample of the gas is injected into the chromatograph. An inert carrier gas flows

through a column containing a stationary phase. Different components of the sample travel through the column at different rates depending on their chemical properties and interaction with the stationary phase. A detector at the end of the column measures the concentration of each component as it elutes, allowing for the quantification of CO₂ and any impurities. The moisture content is often determined using Karl Fischer titration.

Measurement of Thermophysical Properties

Properties such as density, specific heat, and viscosity are crucial for engineering applications and are measured under various temperature and pressure conditions, particularly in the supercritical region.[\[14\]](#)

- Methodology:
 - Density: The U-tube vibration method is a common technique. The frequency of a vibrating U-shaped tube filled with the CO₂ sample changes with the density of the fluid.[\[14\]](#)[\[15\]](#)
 - Isobaric Specific Heat (c_p): A flow calorimeter is used, where a known amount of heat is applied to a flowing stream of CO₂, and the resulting temperature change is measured.[\[14\]](#)
[\[15\]](#)
 - Viscosity: The capillary method can be employed, where the time it takes for a known volume of CO₂ to flow through a capillary tube of known dimensions is measured.[\[14\]](#)[\[15\]](#)

Visualizations

Phase Transitions of R-744

The following diagram illustrates the phase behavior of R-744 under different pressure and temperature conditions.



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Caption: Phase transition pathways for R-744 (Carbon Dioxide).

Workflow for R-744 Purity Analysis

This diagram outlines a typical workflow for determining the purity of an R-744 sample using Gas Chromatography.



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Caption: Experimental workflow for R-744 purity analysis via Gas Chromatography.

Material Compatibility Logic

This diagram illustrates the decision-making process for selecting materials for use with R-744, considering its chemical properties.



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Caption: Logic diagram for material selection for R-744 systems.

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